

Toxicological Risk Assessment of Chronic Dietor Intake: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dietor*
CAS No.: *16112-96-2*
Cat. No.: *B1671862*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive toxicological risk assessment of the chronic intake of "**Dietor**," a brand of artificial sweeteners. The composition of **Dietor** products varies, with formulations including combinations of cyclamate and saccharin, erythritol and saccharin, or acesulfame-K and sodium saccharin, often with bulking agents such as dextrose, sorbitol, mannitol, or isomalt. This guide synthesizes findings from key toxicological studies, details experimental methodologies, and elucidates known signaling pathways affected by the constituent sweeteners.

Executive Summary

Chronic intake of **Dietor**, given its variable composition, presents a multifaceted toxicological profile. The primary components of concern, based on historical and recent research, are cyclamate and its metabolite cyclohexylamine, saccharin, and erythritol.

- **Cyclamate and Saccharin Mixtures:** The most significant historical evidence of toxicity comes from a 1970 study by Price et al., which demonstrated the induction of bladder carcinomas in

rats fed high doses of a 10:1 cyclamate:saccharin mixture. However, the relevance of this finding to humans is widely debated, and numerous subsequent studies have not replicated these results. Regulatory bodies such as the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and the European Food Safety Authority (EFSA) have established an Acceptable Daily Intake (ADI) for cyclamate, and it is approved for use in over 100 countries. [1][2][3] Long-term human consumption of a cyclamate and saccharin mixture has been associated with alterations in biochemical parameters, including markers of oxidative stress and lipid profiles.

- **Erythritol-Containing Formulations:** Recent in vitro studies on erythritol suggest a potential for cardiovascular risk through the induction of endothelial dysfunction. These studies indicate that erythritol may increase oxidative stress and reduce the production of nitric oxide, a key molecule in vasodilation.
- **Acesulfame-K and Saccharin Formulations:** While less data is available on the chronic effects of this specific mixture, individual assessments of acesulfame-K and saccharin have been conducted.

This guide will delve into the quantitative data from pivotal studies, outline the experimental protocols used, and visually represent the known molecular pathways through which these sweeteners may exert their biological effects.

Quantitative Toxicological Data

The following tables summarize the key quantitative data from chronic toxicity studies on the primary components of **Dietor**.

Table 1: Chronic Toxicity of Cyclamate and Saccharin Mixture in Rats

Study	Animal Model	Test Substance	Dosing Regimen	Key Findings	NOAEL (mg/kg bw/day)	LOAEL (mg/kg bw/day)
Price et al. (1970) / Oser et al. (1975)	Rats	10:1 Cyclamate: Saccharin mixture	Dietary administration at levels equivalent to 500, 1120, and 2500 mg/kg body weight/day for up to 2 years.[4][5]	Papillary carcinomas in the urinary bladder observed at the highest dose.[4][5]	1120	2500

Table 2: Effects of Long-Term Cyclamate and Saccharin Consumption in Humans

Study	Participants	Test Substance per Tablet	Daily Intake Groups	Duration of Consumption	Key Biochemical Findings in Healthy Volunteers (Sweetener Users vs. Non-Users)
Hasan et al. (2023)	Healthy individuals and Type 2 Diabetes Mellitus patients	40 mg sodium cyclamate and 4 mg sodium saccharin.[6][7][8]	<5 tablets, 5-10 tablets, >10 tablets.[6][7][8]	<5 years, 5-10 years, >10 years	Increased HbA1c (+11.16%), MDA (+52.38%), Triglycerides (+16.74%), LDL (+13.39%), and TC/HDL ratio (+13.11%).[6][7]

Table 3: Acceptable Daily Intakes (ADIs) for Individual Sweeteners

Sweetener	Regulatory Body	ADI (mg/kg body weight)
Cyclamate	JECFA	0-11[1][2][3]
Cyclamate	SCF (now EFSA)	0-7[1][2][3]
Saccharin	JECFA/SCF	0-5[9]
Acesulfame-K	EFSA	9[9]
Erythritol	JECFA	Not specified

Experimental Protocols

Chronic Toxicity Study of Cyclamate:Saccharin (10:1) in Rats (Oser et al., 1975)

- Objective: To evaluate the chronic toxicity and potential carcinogenicity of a 10:1 mixture of sodium cyclamate and sodium saccharin in rats.
- Test Animals: Rats (strain not specified in the abstract).
- Experimental Design:
 - Groups of 35 male and 45 female rats were used.
 - The test mixture was administered through the diet at levels designed to provide daily intakes of 500, 1120, and 2500 mg/kg of body weight.
 - The study duration was up to 105 weeks.
- Parameters Monitored:
 - Physical condition, growth response, and food efficiency were regularly observed.
 - Hematological and urine analyses were conducted.
 - Postmortem pathology was performed on all animals.
 - Reproduction and lactation performance were assessed through two litters.
 - Teratological effects were also investigated.
- Key Methodological Note: Due to the observed conversion of cyclamate to cyclohexylamine (CHA), particularly in the higher dosage groups, CHA was added to the diets of approximately half the animals during the last quarter of the 2-year study period to assess its additional impact.[\[4\]](#)[\[5\]](#)

Human Study on Chronic Cyclamate and Saccharin Consumption (Hasan et al., 2023)

- **Objective:** To evaluate the effect of chronic consumption of a saccharin and cyclamate mixture on biochemical parameters in healthy individuals and patients with type 2 diabetes mellitus.
- **Study Population:** Healthy individuals and diabetic outpatients. Participants were classified based on their daily consumption of sweetener tablets and the duration of consumption.
- **Test Substance:** Tablets containing 40 mg of sodium cyclamate (E 952) and 4 mg of sodium saccharin (E 954).[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Biochemical Parameters Measured:**
 - **Oxidative Stress Markers:** Serum catalase activity, peroxynitrite, ceruloplasmin, and malondialdehyde (MDA) concentrations.
 - **Glycemic Control:** Glycated hemoglobin (HbA1c) and fasting glucose.
 - **Kidney and Liver Function:** Creatinine and alanine transaminase (ALT).
 - **Lipid Profile:** Triglycerides (TG), Low-Density Lipoprotein (LDL), High-Density Lipoprotein (HDL), and Total Cholesterol (TC).
- **Methodology for Biochemical Analysis:** The study abstract mentions the parameters measured but does not provide detailed analytical methods. For a comprehensive understanding, the full publication should be consulted.

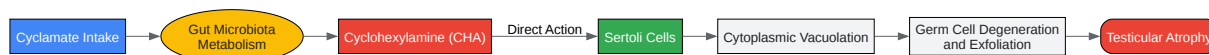
Signaling Pathways and Molecular Mechanisms

Cyclamate and Cyclohexylamine: Testicular Toxicity

The testicular toxicity associated with chronic cyclamate intake is attributed to its metabolite, cyclohexylamine (CHA). While the precise molecular signaling pathway is not fully elucidated, studies in rats have shown that CHA administration leads to testicular atrophy.

Histopathological examinations reveal focal basal vacuolation of Sertoli cell cytoplasm, followed by progressive germ cell degeneration and exfoliation. In vitro studies on co-cultures of Sertoli and germ cells have demonstrated that CHA directly induces these morphological changes, suggesting that the Sertoli cell is a primary target. The development of testicular toxicity does not appear to be related to the extent of hydroxylation of cyclohexylamine.

Species differences in pharmacokinetics may contribute to the varying sensitivity to this toxic effect.

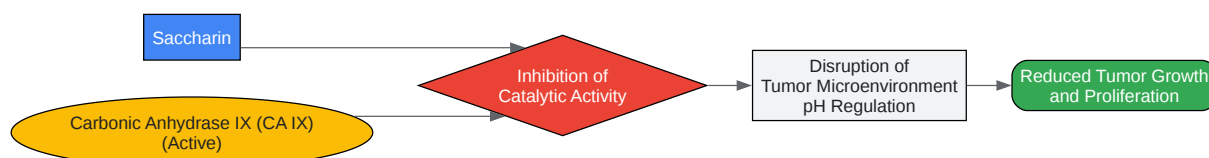


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Cyclohexylamine-Induced Testicular Toxicity Pathway.

Saccharin and Carbonic Anhydrase IX Inhibition

Recent research has identified a potential anti-cancer mechanism of saccharin through its interaction with carbonic anhydrase IX (CA IX). CA IX is a transmembrane enzyme highly expressed in hypoxic tumors and plays a crucial role in pH regulation, promoting tumor cell survival and proliferation. Saccharin has been shown to be a potent and selective inhibitor of CA IX. It binds to the zinc ion in the active site of the enzyme, thereby blocking its catalytic activity. This inhibition disrupts the pH balance in the tumor microenvironment, which can lead to reduced tumor growth.



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- To cite this document: BenchChem. [Toxicological Risk Assessment of Chronic Dietor Intake: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671862/docs#toxicological-risk-assessment-of-chronic-dietor-intake-an-in-depth-technical-guide>]

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